

Application Note: BW 245C Effective Concentration in Cell Culture

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Compound of Interest

Compound Name: BW 245C
CAS No.: 78420-14-1
Cat. No.: B1258413

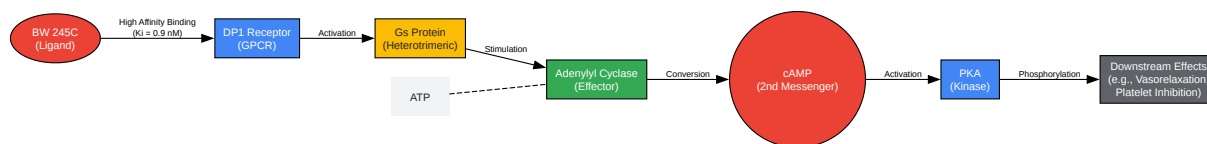
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Part 1: Executive Summary & Mechanism

BW 245C is a high-affinity, selective agonist for the Prostaglandin D2 receptor 1 (DP1).[1] Unlike the endogenous ligand Prostaglandin D2 (PGD2), which activates both DP1 and DP2 (CRTH2) receptors, **BW 245C** retains high selectivity for DP1, making it the gold-standard tool for isolating DP1-mediated signaling pathways, such as vasodilation, inhibition of platelet aggregation, and modulation of allergic inflammation.

Mechanism of Action

BW 245C binds to the Gs-coupled DP1 receptor.[2] This interaction triggers a conformational change that activates Adenylyl Cyclase (AC), leading to a rapid intracellular accumulation of cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).



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Figure 1: Signal transduction pathway of **BW 245C** via the DP1-Gs-cAMP axis.[2][3]

Part 2: Chemical Properties & Handling

Proper handling is critical to maintain the bioactivity of **BW 245C**. It is a hydantoin derivative and is generally more stable than natural prostaglandins, but it requires specific solvent conditions.

Physicochemical Data

- Molecular Weight: 368.5 g/mol [4][5][6]
- Chemical Formula: C₁₉H₃₂N₂O₅ [4][5]
- Appearance: Crystalline solid [4][5][6][7]

Solubility & Stock Preparation

Critical Note: Aqueous solutions of **BW 245C** are unstable. Do not store aqueous dilutions for more than 24 hours.

Solvent	Solubility Limit	Recommended Stock Conc.[7][8][9]	Storage Stability
DMSO	~50 mg/mL	10 mM or 50 mM	High (-20°C, >6 months)
Ethanol	~50 mg/mL	10 mM	High (-20°C, >6 months)
PBS (pH 7.2)	~2.4 mg/mL	Working Dilution Only	Unstable (Use immediately)

Protocol: Preparation of 10 mM Stock Solution

- Weigh 3.68 mg of **BW 245C**.[\[5\]](#)
- Dissolve in 1.0 mL of high-grade anhydrous DMSO (or Ethanol).
- Vortex until completely dissolved (solution should be clear).
- Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles.
- Store at -20°C.

Part 3: Effective Concentrations (Dose-Response)

The effective concentration of **BW 245C** depends heavily on the cell type and the specific assay readout. It is highly potent, with activity often in the low nanomolar range.

Validated Concentration Ranges

Assay Type	Cell System	Effective Concentration (EC50 / IC50)	Working Range	Ref
Binding Affinity	Human Platelet Membranes	Ki = 0.9 nM	N/A	[1, 2]
cAMP Accumulation	HEK293 (hDP1 stable)	EC50 = 0.7 nM	0.1 nM – 100 nM	[2]
Platelet Aggregation	Human Platelets (ADP-induced)	IC50 = 2.5 - 8.7 nM	1 nM – 50 nM	[1, 3]
Platelet Aggregation	Rat Platelets	IC50 = ~250 nM	100 nM – 1 µM	[1]
Fibroblast Proliferation	Lung Fibroblasts	Micromolar (1-10 µM)	1 µM – 10 µM	[4]

Expert Insight:

- **Species Specificity:** Note the significant difference between Human (IC50 ~2.5 nM) and Rat (IC50 ~250 nM) platelets. Ensure you adjust your dose range based on the species origin of your cells.
- **Selectivity Window:** At concentrations > 1 µM, **BW 245C** may begin to show off-target activity or cross-reactivity with EP receptors (specifically EP2/EP4). For strict DP1 selectivity, stay below 100 nM if possible.

Part 4: Experimental Protocols

Protocol A: In Vitro cAMP Accumulation Assay

Objective: To measure DP1 receptor activation in HEK293 cells or primary cultures.

Materials:

- **BW 245C** (10 mM Stock in DMSO)
- IBMX (Phosphodiesterase inhibitor, 500 µM final)

- Assay Buffer (HBSS + 20 mM HEPES, pH 7.4)
- cAMP detection kit (e.g., HTRF, ELISA, or GloSensor)

Step-by-Step Procedure:

- Cell Seeding: Seed cells (e.g., HEK293-DP1) at 2,000–5,000 cells/well in a 384-well plate (or appropriate density for your format). Incubate overnight.
- Preparation of Agonist Plate:
 - Thaw 10 mM **BW 245C** stock.
 - Perform serial dilutions (1:10) in Assay Buffer containing 500 μ M IBMX.
 - Recommended Dilution Series (Final concentrations): 1 μ M, 100 nM, 10 nM, 1 nM, 0.1 nM, 0.01 nM, Vehicle (DMSO only).
 - Note: Ensure final DMSO concentration on cells is < 0.5% to avoid solvent toxicity.
- Stimulation:
 - Remove culture media from cells.
 - Add 10-20 μ L of the diluted **BW 245C** solutions to the cells.
 - Incubate for 30–45 minutes at 37°C. (cAMP response is rapid; longer incubations may lead to degradation or desensitization).
- Detection:
 - Lyse cells and detect cAMP according to your kit's manufacturer instructions.
- Analysis:
 - Plot Log[Concentration] vs. Response.
 - Fit data to a sigmoidal dose-response curve (4-parameter logistic) to calculate EC50.

Protocol B: Inhibition of Platelet Aggregation

Objective: To validate functional inhibition of aggregation in platelet-rich plasma (PRP).

- Preparation: Isolate PRP from human whole blood using standard centrifugation (e.g., 200 x g for 15 min).
- Pre-Incubation:
 - Aliquot PRP into aggregometer cuvettes.
 - Add **BW 245C** (Target final conc: 1 nM – 100 nM) or Vehicle.
 - Incubate for 1–2 minutes at 37°C.
- Induction:
 - Add agonist (e.g., ADP 5-10 µM or Collagen) to induce aggregation.
- Measurement: Monitor light transmission (aggregation) for 5–10 minutes.
- Result: **BW 245C** should dose-dependently inhibit the aggregation amplitude.[\[4\]](#)[\[6\]](#)

Part 5: Troubleshooting & Optimization

Problem	Possible Cause	Solution
Inconsistent EC50 values	Aqueous instability	Prepare working dilutions immediately before use. Do not store diluted drug in PBS/Media.
Low Signal / No Response	Receptor Desensitization	DP1 desensitizes rapidly. Ensure incubation time is short (30-60 min) for cAMP assays.
High Background	High DMSO concentration	Keep final DMSO < 0.1% - 0.5%. Run a Vehicle control to normalize.
Precipitation	Solubility limit exceeded	Do not exceed 50 μ M in aqueous buffer without verifying solubility. Use BSA (0.1%) in buffer to help solubilize hydrophobic ligands.

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